

Mass Spectrometry Fragmentation Patterns of 2-Amino-4-methylheptanoic Acid

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Compound of Interest

Compound Name: 2-Amino-4-methylheptanoic acid

CAS No.: 101257-43-6

Cat. No.: B3198371

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and DMPK Scientists

Executive Summary: The Structural Context

2-Amino-4-methylheptanoic acid (

, MW 159.23 Da) is a

-branched

-amino acid. It can be structurally viewed as a homo-leucine analog with an extended aliphatic side chain. In drug development, it serves as a critical "isostere" for Leucine or Isoleucine, modifying the hydrophobic interaction profile of peptide drugs.

Accurate identification relies on distinguishing it from:

- Leucine/Isoleucine: Lower molecular weight (
-), but similar branching pattern.

- 2-Aminooctanoic Acid: Isomeric (), but linear side chain.
- Valine Analogs: Different branching points.

This guide compares fragmentation behaviors in ESI-MS/MS (Direct Infusion) and GC-MS (TMS Derivatization).

ESI-MS/MS Fragmentation Analysis

In Electrospray Ionization (ESI) positive mode (

), the fragmentation is dominated by the formation of the immonium ion, a diagnostic marker for amino acids.

Primary Fragmentation Pathway

The protonated molecular ion undergoes inductive cleavage, losing water and carbon monoxide (or formic acid) to form the immonium ion.

- Precursor Ion:
160.13
- Neutral Loss:
(46 Da)
- Diagnostic Immonium Ion:
114.13

For **2-Amino-4-methylheptanoic acid**, the side chain (

) is a 2-methylpentyl group (, Mass 85).

- Calculation:

Distinguishing Isomers (The "Alternative" Comparison)

While the immonium ion (

114) confirms the presence of a

amino acid, it does not distinguish the branching pattern. We must look at secondary fragmentations of the side chain (MS

or high-energy CID).

Feature	2-Amino-4-methylheptanoic Acid	2-Aminooctanoic Acid (Linear)	Leucine (Reference)
Precursor	160.13	160.13	132.10
Immonium Ion	114.13	114.13	86.09
Side Chain Loss	Loss of Propyl () 71	Sequential losses	Loss of Isopropyl () 43
Mechanism	-cleavage at branch point	Random chain fragmentation	-cleavage

Differentiation Strategy:

- Target Compound: The branch at position 4 facilitates the loss of the terminal propyl group, yielding a secondary ion at 71 (from the immonium ion).
- Linear Isomer: 2-Aminooctanoic acid tends to show a "picket fence" series of losses (14 Da) rather than a distinct branch-point cleavage.

GC-MS Fragmentation (TMS Derivatives)

For quantitative analysis, Gas Chromatography-Mass Spectrometry (GC-MS) using BSTFA/TMCS derivatization is the gold standard. This method replaces active hydrogens with Trimethylsilyl (TMS) groups.

Derivatization Protocol

- Reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) + 1% TMCS.
- Reaction: Double derivatization (Carboxyl -OH and Amine -NH).
- Derivative MW:

Da ()

Key EI Fragmentation Peaks (70 eV)

Electron Impact (EI) ionization yields a predictable pattern driven by

-cleavage of the amine.

- -Cleavage (Base Peak): The bond between the -carbon and the carboxyl group breaks. The charge remains on the nitrogen-containing fragment.^[1]
 - Fragment:
 - Mass:
 - Note: For Leucine (C6), this peak is at 158. The shift of +28 Da (two units equivalent) confirms the chain extension.

- Side Chain Fragmentation: The

186 ion can further fragment by losing the alkyl side chain or parts of the TMS group.

- 73:

(Standard TMS background).

- 144: Specific rearrangement ion often seen in

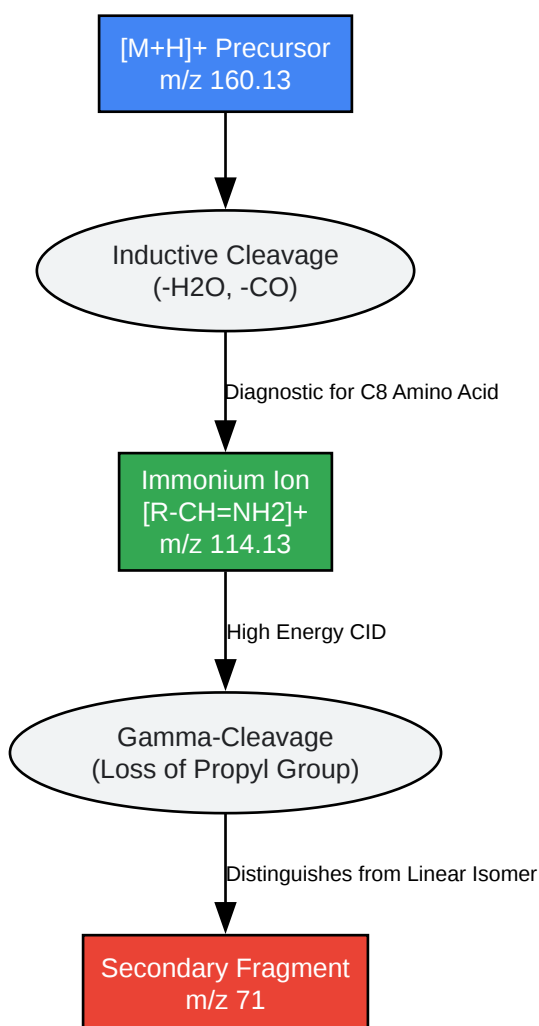
-branched amino acids.

Visualizing the Fragmentation Pathways[2]

The following diagrams illustrate the mechanistic pathways for both ionization modes, highlighting the critical decision points for identification.

Diagram 1: ESI-MS/MS Fragmentation Pathway

This flow details the formation of the diagnostic Immonium Ion and subsequent side-chain losses.

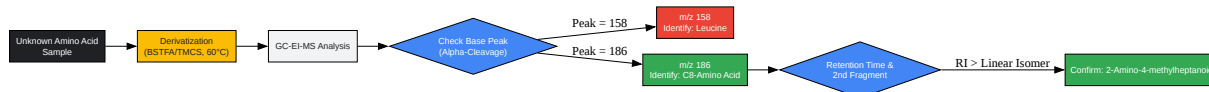


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Caption: ESI-MS/MS pathway showing the transition from precursor to the diagnostic immonium ion and branch-specific cleavage.

Diagram 2: GC-MS Identification Workflow

This decision tree guides the analyst in selecting the correct derivative and interpreting the alpha-cleavage shift.



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Caption: GC-MS logic flow for distinguishing the target compound from lower homologues using TMS-derivative base peaks.

Comparative Data Summary

The table below aggregates the key spectral features to facilitate rapid decision-making in the lab.

Parameter	2-Amino-4-methylheptanoic Acid	Leucine (Alternative)	2-Aminooctanoic Acid (Alternative)
Formula			
MW (Monoisotopic)	159.126	131.095	159.126
ESI Immonium Ion	114	86	114
GC-MS (TMS) Base Peak	186	158	186
Distinguishing Feature	Secondary loss of (Propyl) from side chain.	Loss of (Isopropyl).	Sequential losses (No dominant branch loss).
Retention Index (GC)	Intermediate (Branched)	Low	High (Linear chains elute later)

Experimental Protocol Recommendation

For unambiguous identification in complex matrices (e.g., plasma or peptide hydrolysates):

- Use GC-MS if sample amount permits. The retention index difference between the branched **2-amino-4-methylheptanoic acid** and the linear 2-aminooctanoic acid is significant (linear isomers interact more strongly with non-polar columns, eluting later).
- Use ESI-MS/MS with energy-resolved fragmentation. Ramp collision energy (CE) from 10V to 40V. Look for the breakdown of the

114 ion. The branched isomer will fragment more easily than the linear isomer due to the stability of the secondary carbocation formed at the

-position.

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